

Physical and chemical properties of D-Glucose diethyl dithioacetal

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *D-Glucose diethyl dithioacetal*

Cat. No.: *B167741*

[Get Quote](#)

An In-depth Technical Guide to D-Glucose Diethyl Dithioacetal

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **D-Glucose diethyl dithioacetal**, a key intermediate in carbohydrate chemistry. The information is curated for professionals in research and development, with a focus on data clarity and practical application.

Core Physical and Chemical Properties

D-Glucose diethyl dithioacetal, also known as D-Glucose diethyl mercaptal, is a derivative of D-glucose where the aldehyde functional group has been converted into a diethyl dithioacetal. This modification is crucial in synthetic organic chemistry, as it protects the aldehyde from reacting under various conditions, allowing for selective modifications at other positions of the glucose molecule.

The quantitative physical and chemical properties of **D-Glucose diethyl dithioacetal** are summarized in the table below for ease of reference and comparison.

Property	Value	Reference(s)
IUPAC Name	(2R,3R,4S,5R)-6,6-bis(ethylsulfanyl)hexane-1,2,3,4,5-pentol	[1]
Synonyms	D-Glucose diethyl mercaptal, Glucose diethyl mercaptal	[2]
CAS Number	1941-52-2	[2] [3]
Molecular Formula	C ₁₀ H ₂₂ O ₅ S ₂	[1] [3]
Molecular Weight	286.41 g/mol	[2] [3]
Appearance	White to off-white crystalline powder	[2] [3]
Melting Point	125-128 °C	[2] [3]
Boiling Point	398.77 °C (rough estimate)	[2]
Optical Rotation	[α] ₂₀ /D = -37 to -40° (c=2 in H ₂ O)	[3]
Solubility	Soluble in water.	[3]
SMILES	CCSC(--INVALID-LINK--O)O>C@@HO)SCC	[1]
InChI	InChI=1S/C10H22O5S2/c1-3-16-10(17-4-2)9(15)8(14)7(13)6(12)5-11/h6-15H,3-5H2,1-2H3/t6-,7-,8+,9-/m1/s1	[1]
InChIKey	BTOYCPDACQXQRS-LURQLKTLSA-N	[1]

Experimental Protocols

The synthesis of **D-Glucose diethyl dithioacetal** is a classic example of the protection of a carbonyl group. The most common method is the acid-catalyzed reaction of D-glucose with

ethanethiol.

Synthesis of **D-Glucose Diethyl Dithioacetal** (Fischer Method)

This protocol is based on the general method described by Fischer for the preparation of mercaptals from aldoses.

Objective: To protect the aldehyde group of D-glucose by converting it into a diethyl dithioacetal.

Materials:

- D-Glucose
- Ethanethiol (EtSH)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol (or another suitable solvent)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Apparatus for filtration (e.g., Büchner funnel)
- Recrystallization solvent (e.g., ethanol/water mixture)

Procedure:

- **Dissolution of D-Glucose:** In a round-bottom flask, dissolve D-glucose in a minimal amount of a suitable solvent, such as ethanol. The mixture should be stirred continuously.
- **Cooling:** Place the flask in an ice bath to cool the solution to approximately 0°C. This is crucial to control the exothermic nature of the reaction.

- **Addition of Ethanethiol:** While stirring vigorously, add an excess of ebanethiol to the cooled glucose solution. Typically, at least two molar equivalents are used.
- **Acid Catalysis:** Slowly add a catalytic amount of concentrated hydrochloric acid to the reaction mixture. The acid protonates the carbonyl oxygen of the open-chain form of glucose, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the sulfur of ebanethiol.
- **Reaction:** Allow the reaction to proceed with continuous stirring in the ice bath. The reaction progress can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.
- **Precipitation and Isolation:** Once the reaction is complete, the product, **D-Glucose diethyl dithioacetal**, will often precipitate out of the solution as a white solid. If precipitation does not occur spontaneously, the product can be precipitated by the slow addition of cold water.
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with cold water to remove any remaining acid and unreacted starting materials.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield the pure, crystalline **D-Glucose diethyl dithioacetal**.
- **Drying:** Dry the purified crystals under vacuum to remove any residual solvent.

Characterization: The identity and purity of the synthesized product can be confirmed using techniques such as melting point determination, NMR spectroscopy (^1H and ^{13}C), and optical rotation measurement.

Role in Synthetic Workflows

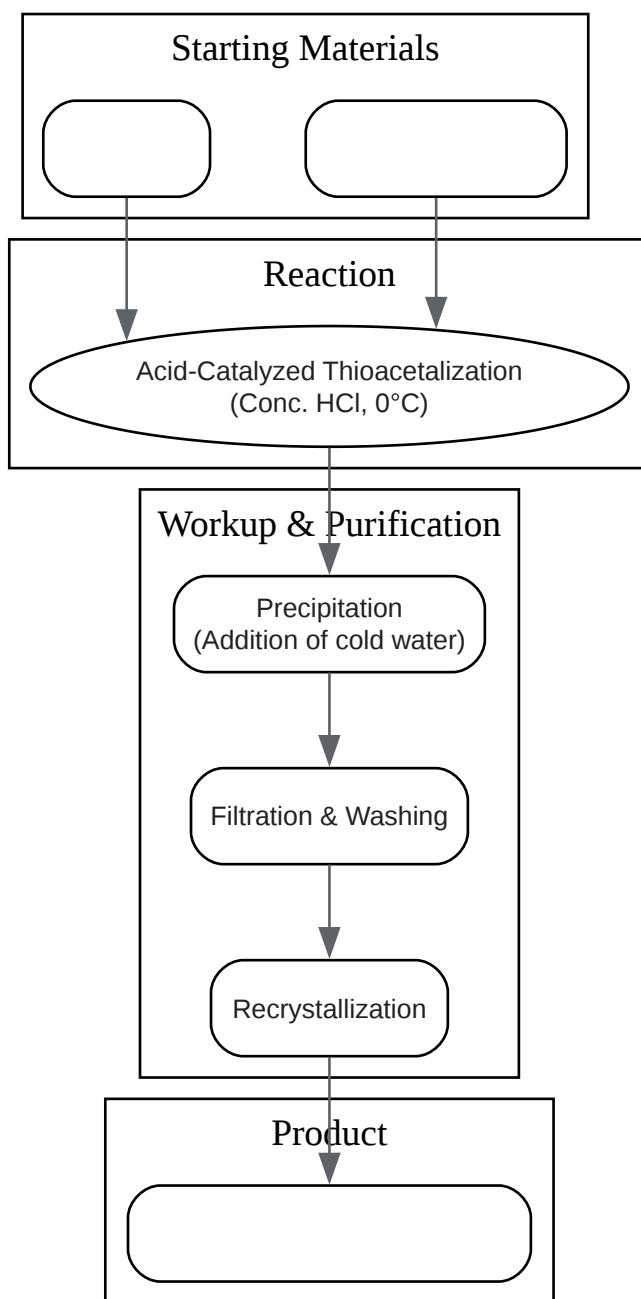
D-Glucose diethyl dithioacetal is not known to be directly involved in biological signaling pathways. Its primary role in research and drug development is that of a versatile synthetic intermediate. The dithioacetal group is stable under a wide range of reaction conditions, including those that are basic, nucleophilic, and involve certain oxidizing and reducing agents. This stability allows for chemical modifications to be made to the hydroxyl groups of the

glucose backbone without affecting the aldehyde at the C1 position. Once the desired modifications are complete, the dithioacetal protecting group can be removed under specific conditions (typically using a mercury(II) salt or other methods) to regenerate the aldehyde.

This "protect-modify-deprotect" strategy is fundamental in carbohydrate chemistry and is crucial for the synthesis of complex carbohydrates, glycosides, and other carbohydrate-based drug candidates.

Experimental Workflow: Synthesis of **D-Glucose Diethyl Dithioacetal**

The following diagram illustrates the key steps in the synthesis of **D-Glucose diethyl dithioacetal** from D-glucose.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **D-Glucose diethyl dithioacetal**.

This guide provides a foundational understanding of **D-Glucose diethyl dithioacetal**, intended to support the work of researchers and professionals in the fields of chemistry and drug development. The data and protocols presented herein are compiled from established chemical literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kiliani–Fischer Synthesis - Chemistry Steps [chemistrysteps.com]
- 2. benchchem.com [benchchem.com]
- 3. Synthesis of carbohydrate building blocks via regioselective uniform protection/deprotection strategies - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of D-Glucose diethyl dithioacetal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167741#physical-and-chemical-properties-of-d-glucose-diethyl-dithioacetal>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com